

# Standard Operating Procedure: Disposal of Xanthene-9-carboxylic Acid

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## Compound of Interest

Compound Name: Xanthene-9-carboxylic acid

Cat. No.: B120262

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This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Xanthene-9-carboxylic acid**. Adherence to these procedures is critical for ensuring personnel safety, protecting the environment, and maintaining regulatory compliance within research and drug development laboratories.

## Immediate Safety and Hazard Assessment

Before handling, it is essential to understand the hazards associated with **Xanthene-9-carboxylic acid**. This chemical is a combustible solid and poses several health risks.

- Hazard Identification: **Xanthene-9-carboxylic acid** is classified as a hazardous substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][2][3] Some safety data sheets also indicate it may be harmful if swallowed.[1]
- Personal Protective Equipment (PPE): Proper PPE is mandatory to prevent exposure. All personnel handling the chemical for disposal must wear the following:
  - Hand Protection: Chemical-resistant gloves, such as nitrile rubber.[4]
  - Eye Protection: Safety glasses with side-shields or chemical safety goggles.[4][5]
  - Body Protection: A standard laboratory coat.[4]
  - Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved N95 dust mask or equivalent respirator is required.[1][6]

## Hazard and Regulatory Data

For quick reference, the key hazard classifications and identification numbers for **Xanthene-9-carboxylic acid** are summarized below. Disposal must always be conducted in accordance with federal, state, and local environmental control regulations.[\[5\]](#)

| Data Point               | Value  | Source  |
|--------------------------|--|---|
| GHS Hazard Statements    | H315, H319, H335   | <a href="#">[2]</a> <a href="#">[6]</a>                     |
| Hazard Classifications   | Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3) | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Signal Word              | Warning  | <a href="#">[1]</a> <a href="#">[6]</a>                     |
| CAS Number               | 82-07-5  | <a href="#">[6]</a>   |
| Storage Class            | 11 (Combustible Solids)  | <a href="#">[6]</a>   |
| Water Hazard Class (WGK) | WGK 3 (highly hazardous for water)   | <a href="#">[6]</a>   |

## Step-by-Step Disposal Protocol

The primary and required method for the disposal of **Xanthene-9-carboxylic acid** is through a licensed and approved professional waste disposal service.[\[4\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)[\[7\]](#)

### Experimental Protocol: Waste Segregation and Collection

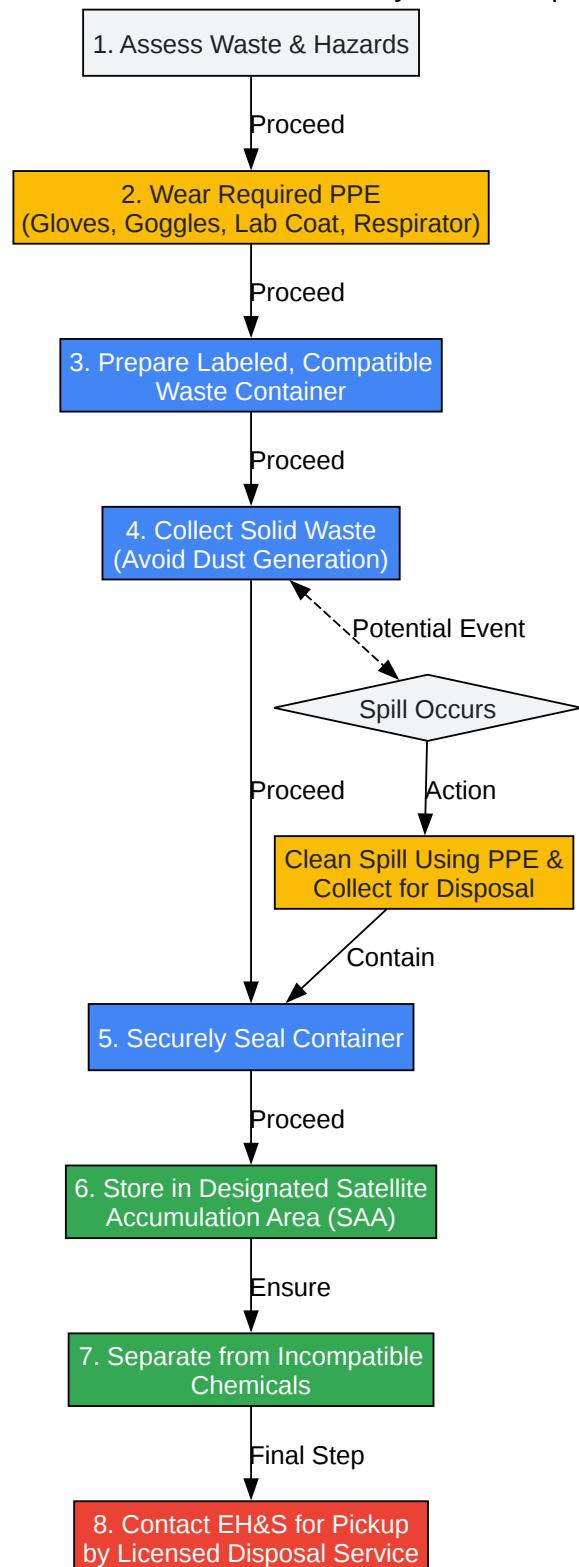
- Designate a Waste Container:
  - Select a container that is chemically compatible with **Xanthene-9-carboxylic acid** and in good condition, with a secure, leak-proof screw cap.[\[7\]](#)[\[8\]](#) Plastic containers are often preferred.[\[9\]](#)
  - The container must be clearly labeled as hazardous waste.

- Label the Container:
  - Affix a hazardous waste label to the container.
  - The label must include the full chemical name: "**Xanthene-9-carboxylic acid**".[\[4\]](#)
  - Include the CAS number: "82-07-5".[\[4\]](#)
  - Clearly mark the relevant hazard warnings (e.g., "Irritant," "Combustible Solid").[\[4\]](#)
- Collect the Waste:
  - Carefully transfer solid **Xanthene-9-carboxylic acid** waste into the designated container.
  - Avoid creating dust during the transfer.[\[5\]](#)
  - For cleaning up spills, sweep up the solid material and place it into the waste container.[\[3\]](#)  
[\[4\]](#)
  - Securely close the container lid immediately after adding waste.[\[8\]](#)[\[10\]](#)
- Store the Waste Container:
  - Store the sealed waste container in a designated, secondary containment system within a "Satellite Accumulation Area" (SAA).[\[8\]](#)[\[9\]](#)
  - The storage location must be a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
  - Ensure the waste is stored separately and away from incompatible materials, such as strong oxidizing agents, strong bases, and amines.[\[1\]](#)[\[8\]](#)
- Arrange for Disposal:
  - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed chemical waste disposal contractor to arrange for pickup.[\[4\]](#)[\[9\]](#)
  - Follow all institutional procedures for waste manifest documentation and pickup scheduling.

## Disposal Workflow Visualization

The following diagram illustrates the procedural flow for the proper disposal of **Xanthene-9-carboxylic acid**.

## Workflow for Xanthene-9-carboxylic Acid Disposal

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Caption: Logical workflow for the safe disposal of **Xanthene-9-carboxylic acid**.

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